

# 2-Methoxy-3-methyl-5-nitropyridine molecular weight

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## Compound of Interest

Compound Name: *2-Methoxy-3-methyl-5-nitropyridine*

CAS No.: 89694-10-0

Cat. No.: B1390828

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An In-Depth Technical Guide to **2-Methoxy-3-methyl-5-nitropyridine**: Properties, Synthesis, and Applications

## Abstract

**2-Methoxy-3-methyl-5-nitropyridine** (CAS No: 89694-10-0) is a substituted pyridine derivative of significant interest in synthetic chemistry.[1] Its unique trifunctional structure, featuring a methoxy group, a methyl group, and a nitro group on the pyridine scaffold, makes it a versatile and high-value intermediate. This guide provides a comprehensive overview of its physicochemical properties, outlines a logical synthetic pathway with mechanistic considerations, details its applications in pharmaceutical and agrochemical research, and provides essential safety and handling protocols. This document is intended for researchers, chemists, and professionals in drug development who utilize advanced chemical intermediates.

## Physicochemical Properties and Structural Analysis

**2-Methoxy-3-methyl-5-nitropyridine** is a compound whose utility is defined by the interplay of its functional groups. The pyridine ring provides a core heterocyclic structure common in many

biologically active molecules. The electron-donating methoxy group at the 2-position and the electron-withdrawing nitro group at the 5-position create a specific electronic profile that dictates the molecule's reactivity, particularly for subsequent nucleophilic or electrophilic substitution reactions. The methyl group at the 3-position adds steric bulk and can influence binding interactions in a larger molecular construct.

## Key Properties Summary

The fundamental properties of **2-Methoxy-3-methyl-5-nitropyridine** are summarized below for quick reference.

Property	Value	Source(s)
Molecular Weight	168.15 g/mol	[1][2]
Chemical Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
CAS Number	89694-10-0	[1]
Synonyms	2-Methoxy-5-nitro-3-picoline	[1]
Appearance	Expected to be a solid, potentially light yellow	[2]
Solubility	Low in water; soluble in common organic solvents	[2]

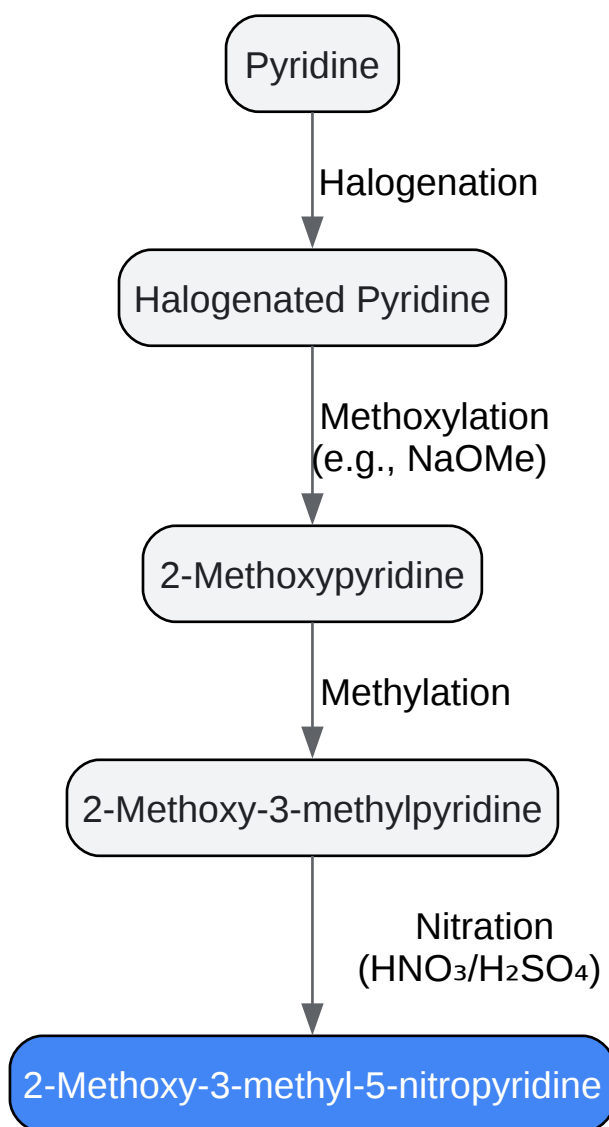
## Synthesis and Mechanistic Considerations

The synthesis of **2-Methoxy-3-methyl-5-nitropyridine** can be approached through a multi-step pathway that builds the required functionality onto a pyridine core. A logical and common strategy involves the sequential introduction of the substituents, carefully controlling reaction conditions to ensure desired regioselectivity.

## Generalized Synthetic Workflow

A plausible synthetic route starts from a simple pyridine derivative and proceeds through halogenation, methoxylation, methylation, and a final nitration step.[2] The order of these steps is critical. For instance, introducing the electron-donating methoxy group early helps activate

the ring for subsequent electrophilic substitutions, while the specific placement of other groups directs the final nitration to the 5-position.



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Caption: Generalized synthetic workflow for **2-Methoxy-3-methyl-5-nitropyridine**.

## Experimental Protocol: Nitration of 2-Methoxy-3-methylpyridine

This protocol describes the final, critical step of the synthesis: the regioselective nitration. The choice of a mixed acid system ( $\text{HNO}_3/\text{H}_2\text{SO}_4$ ) is standard for nitrating aromatic rings. The sulfuric acid protonates the nitric acid, generating the highly electrophilic nitronium ion ( $\text{NO}_2^+$ ),

which is the active nitrating agent. The existing methoxy group at the 2-position is an ortho-, para-director, guiding the incoming electrophile. The 5-position (para to the methoxy group) is sterically accessible and electronically favored for the substitution.

Materials:

- 2-Methoxy-3-methylpyridine
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ , 98%)
- Concentrated Nitric Acid ( $\text{HNO}_3$ , 70%)
- Ice bath
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Ethanol (for recrystallization)
- Round-bottom flask with magnetic stirrer
- Dropping funnel

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and placed in an ice bath, slowly add 2-Methoxy-3-methylpyridine to a pre-chilled volume of concentrated sulfuric acid. Maintain the temperature below  $10^\circ\text{C}$  during the addition.
- **Preparation of Nitrating Mixture:** In a separate beaker, carefully prepare the nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid, maintaining a low temperature with an ice bath.
- **Nitration Reaction:** Add the nitrating mixture dropwise to the solution of 2-Methoxy-3-methylpyridine in sulfuric acid using a dropping funnel. The internal temperature must be rigorously controlled and kept between  $0$ - $10^\circ\text{C}$  to prevent over-nitration and side reactions.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at a controlled temperature for 2-4 hours. Monitor the reaction's progress using Thin Layer Chromatography

(TLC).

- **Workup:** Once the reaction is complete, very carefully pour the reaction mixture over crushed ice. This will precipitate the crude product.
- **Neutralization:** Neutralize the acidic solution by slowly adding a saturated solution of sodium bicarbonate until the effervescence ceases and the pH is neutral (~7).
- **Isolation:** Collect the precipitated solid by vacuum filtration and wash it thoroughly with cold water.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield pure **2-Methoxy-3-methyl-5-nitropyridine**.

## Applications in Research and Development

The functional group arrangement of **2-Methoxy-3-methyl-5-nitropyridine** makes it a valuable precursor in several high-value R&D sectors.

## Pharmaceutical Synthesis

This compound is a key building block for creating more complex active pharmaceutical ingredients (APIs).[2]

- **Amine Precursor:** The nitro group is readily reduced to a primary amine (-NH<sub>2</sub>) using standard reduction methods (e.g., catalytic hydrogenation, Sn/HCl). This amine is a crucial functional handle for forming amides, sulfonamides, or for use in coupling reactions to build larger, more complex drug candidates.[3]
- **Scaffold Contribution:** The pyridine core is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and contributing to desired pharmacokinetic properties.[3] The methoxy group can enhance ligand-target binding, improve metabolic stability, and favorably modulate physicochemical properties like solubility and lipophilicity.[4] Derivatives of similar nitropyridines are explored for anti-inflammatory, anti-cancer, and anti-infective activities.[2][5]

## Agrochemical Development

In the agrochemical industry, **2-Methoxy-3-methyl-5-nitropyridine** serves as an intermediate for synthesizing modern pesticides, herbicides, and insecticides.[2][6] The specific substitution pattern can be fine-tuned to achieve high selectivity and potency against target pests or weeds while minimizing impact on non-target organisms, aligning with the goals of modern green agriculture.[2]

## Materials Science

The distinct electronic properties of this molecule lend it to applications in materials science.[2] After appropriate modification, it can be used as a building block for functional organic materials with specialized optical or electrical characteristics, such as components for organic light-emitting diodes (OLEDs) or novel sensor materials.[2]

## Safety, Handling, and Storage

Due to its reactive nature and potential biological activity, **2-Methoxy-3-methyl-5-nitropyridine** must be handled with appropriate care.

## Hazard Identification

The compound is classified with several hazards that necessitate careful handling procedures.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation
Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation
STOT, Single Exposure	GHS07	Warning	H335: May cause respiratory irritation

Source:  
ChemScene[1]

## Recommended Handling and Storage

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.[7]
- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.[7]
- Spill Response: In case of a spill, avoid generating dust. Shut off all ignition sources. Clean up spills immediately using non-sparking tools and appropriate absorbent material.

## Conclusion

**2-Methoxy-3-methyl-5-nitropyridine** is more than a simple chemical; it is an enabling tool for innovation. Its molecular weight of 168.15 g/mol and its unique trifunctionalized structure provide a versatile platform for synthetic chemists. With well-understood pathways for its synthesis and a clear role as a key intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials, this compound will continue to be of significant interest to the scientific community. Proper understanding of its properties, synthesis, and safety protocols is paramount for harnessing its full potential in research and development.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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